

using 1-bromo-benzosuberol as a chiral building block

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Compound of Interest

Compound Name: *1-bromo-6,7,8,9-tetrahydro-5H-benzo[7]annulen-5-ol*

CAS No.: 1221135-07-4

Cat. No.: B1375066

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Application Note: Strategic Utilization of 1-Bromo-Benzosuberol as a Chiral Building Block

Part 1: Executive Summary & Structural Rationale

1-Bromo-benzosuberol (specifically 1-bromo-6,7,8,9-tetrahydro-5H-benzo[a]cyclohepten-5-ol) represents a high-value "privileged scaffold" in modern drug discovery. As a seven-membered ring homolog of the widely used tetralols and indanols, the benzosuberol core offers unique conformational properties that allow for exploration of novel chemical space in CNS-active agents, particularly for serotonin and norepinephrine transporter targets.

The 1-bromo substitution (aromatic position ortho to the alkyl bridge) provides a critical orthogonal handle. Unlike the more common 2- or 3-substituted variants, the 1-position introduces specific steric constraints and enables the construction of axially chiral biaryls or sterically congested pharmacophores via cross-coupling.

This guide details the Asymmetric Transfer Hydrogenation (ATH) protocol to generate the chiral alcohol with high enantiomeric excess (ee >98%) and outlines downstream functionalization

strategies that preserve stereochemical integrity.

Part 2: Chemical Profile & Safety

Property	Specification
IUPAC Name	1-bromo-6,7,8,9-tetrahydro-5H-benzo[a]cyclohepten-5-ol
Molecular Formula	C ₁₁ H ₁₃ BrO
Molecular Weight	241.13 g/mol
Chiral Center	C5 (Benzylic alcohol)
Key Functionality	Aryl Bromide (C1), Secondary Alcohol (C5)
Solubility	Soluble in MeOH, DCM, THF, EtOAc; Low water solubility

Safety Warning: Aryl bromides and benzylic alcohols can be skin irritants. The ruthenium catalysts used in the protocols below are air-sensitive; handle under inert atmosphere (Nitrogen/Argon).

Part 3: Protocol 1 - Enantioselective Synthesis via ATH

Objective: Synthesize (S)-1-bromo-benzosuberol from 1-bromo-benzosuberone with >95% yield and >98% ee.

Mechanistic Insight: Traditional reduction (NaBH₄) yields a racemate. We utilize Noyori-Ikariya Asymmetric Transfer Hydrogenation (ATH). The reaction proceeds via a metal-ligand bifunctional mechanism where the chiral diamine ligand on the Ruthenium center directs the hydride transfer to the re or si face of the prochiral ketone.

Reagents:

- Substrate: 1-Bromo-benzosuberone (1.0 eq)

- Catalyst: RuCl(p-cymene)[(S,S)-TsDPEN] (0.5 mol%) (Note: Use (R,R)-ligand for the (R)-alcohol).
- Hydrogen Source: Formic Acid / Triethylamine (5:2 azeotropic mixture).
- Solvent: Dichloromethane (DCM) or DMF (for higher solubility).

Step-by-Step Protocol:

- Catalyst Preparation (In Situ or Pre-formed):
 - In a glovebox or under Argon, charge a Schlenk flask with [RuCl₂(p-cymene)]₂ (0.25 mol%) and (S,S)-TsDPEN (0.5 mol%).
 - Add dry DCM (5 mL/g substrate) and TEA (2 eq relative to Ru). Stir at room temperature for 30 mins until the solution turns deep orange/red.
- Reaction Initiation:
 - Add the substrate 1-bromo-benzosuberone to the catalyst solution.
 - Add the HCOOH/TEA mixture (3-5 eq of hydride source).
 - Critical Step: Monitor internal temperature. The reaction is slightly exothermic. Stir at 25°C.
- Monitoring:
 - Monitor via TLC (Hexane/EtOAc 4:1) or HPLC.[1] Conversion is usually complete within 4-12 hours.
 - Self-Validation: The appearance of the alcohol spot (lower R_f than ketone) and disappearance of the ketone confirms reaction progress.
- Work-up:
 - Quench with saturated NaHCO₃ (gas evolution warning).

- Extract with DCM (3x). Wash combined organics with brine.
- Dry over Na_2SO_4 and concentrate in vacuo.
- Purification:
 - Flash column chromatography (SiO_2 , 0-20% EtOAc in Hexanes).
 - Yield Target: >95%.

Analytical QC (Chiral HPLC):

- Column: Daicel Chiralcel OD-H or AD-H (4.6 x 250 mm).
- Mobile Phase: Hexane/Isopropanol (90:10).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm.
- Expectation: Enantiomers should resolve with a separation factor (α) > 1.2.

Part 4: Protocol 2 - Stereospecific Cross-Coupling (Suzuki-Miyaura)

Objective: Functionalize the C1-bromide without racemizing the C5-alcohol.

Challenge: Benzylic alcohols are prone to racemization under harsh basic conditions or high temperatures due to the formation of a stabilized carbocation. Solution: Use mild bases (K_3PO_4 or Cs_2CO_3) and highly active precatalysts (Buchwald G3) to enable coupling at lower temperatures (<80°C).

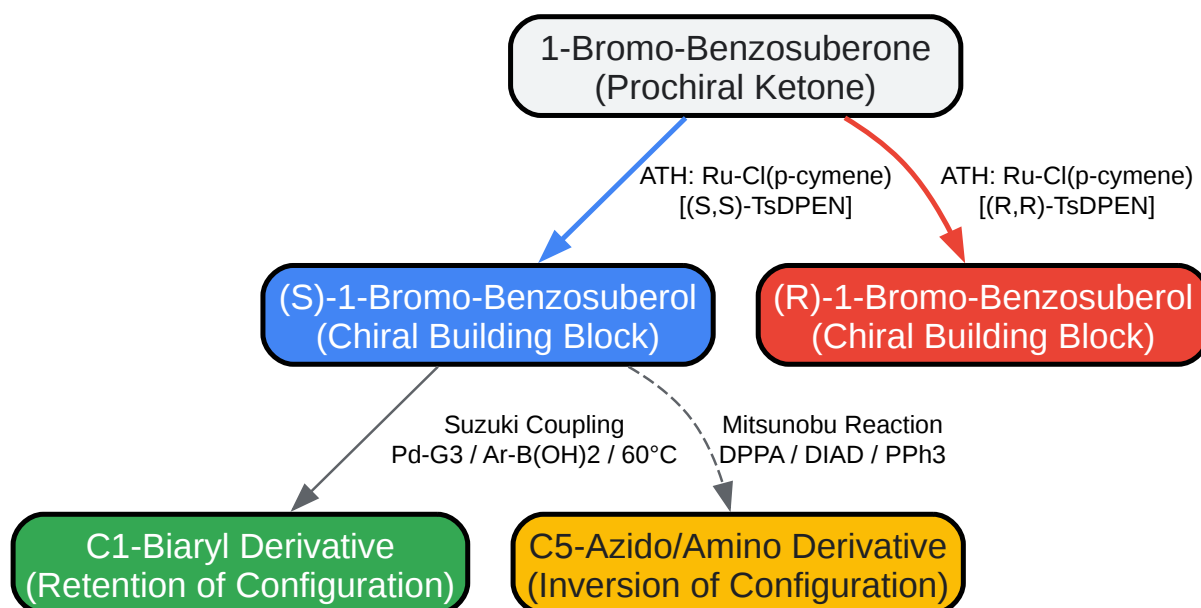
Protocol:

- Setup: Charge a vial with (S)-1-bromo-benzosuberol (1.0 eq), Arylboronic acid (1.5 eq), and XPhos Pd G3 (2 mol%).

- Solvent/Base: Add degassed THF/Water (4:1) and K_3PO_4 (2.0 eq).
- Reaction: Heat to 60°C under Argon for 4-6 hours.
- Work-up: Standard aqueous work-up.
- Result: The C1-aryl-benzosuberol is obtained with retention of configuration at C5.

Part 5: Strategic Workflow Visualization

The following diagram illustrates the divergent synthesis pathways available from the parent ketone, highlighting the control over stereochemistry.



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Figure 1: Divergent asymmetric synthesis workflow. Blue path indicates (S)-selective reduction; Green indicates stereoretentive coupling; Yellow indicates stereoinvertive substitution.

Part 6: Troubleshooting & Optimization Table

Issue	Probable Cause	Corrective Action
Low Conversion (ATH)	Catalyst poisoning (O ₂) or wet solvent.	Degas all solvents thoroughly. Ensure substrate is free of sulfur/amine impurities.
Low ee (<90%)	Temperature too high or reaction too fast.	Lower temp to 0°C. Lower catalyst loading to 0.1 mol%.
Racemization during Suzuki	Base too strong or temp >80°C.	Switch from K ₂ CO ₃ to K ₃ PO ₄ . Use THF/H ₂ O instead of DMF. Keep T < 65°C.
Debromination	Hydride source reacting with Ar-Br.	In ATH, avoid high pressure H ₂ gas; stick to Transfer Hydrogenation (HCOOH) which is more chemoselective for C=O over Ar-Br.

References

- Ikariya, T., & Blacker, A. J. (2007). Asymmetric transfer hydrogenation of ketones with bifunctional transition metal-based molecular catalysts.[2] *Accounts of Chemical Research*, 40(12), 1300–1308.[2]
- Sigma-Aldrich. Asymmetric Transfer Hydrogenation: Catalyst Systems and Applications. Technical Guides.
- Enamine. Chiral Building Blocks Selection for Drug Discovery. Enamine Technical Resources.
- Kuang, C., et al. (2005). Synthesis of (Z)-1-bromo-1-alkenes... (Context on bromo-alkene stability). *Tetrahedron*.

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Sources

- 1. Synthesis, Chiral Resolution and Enantiomers Absolute Configuration of 4-Nitropropranolol and 7-Nitropropranolol - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. Asymmetric transfer hydrogenation of ketones with bifunctional transition metal-based molecular catalysts - PubMed [pubmed.ncbi.nlm.nih.gov]
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